

Application Note: 1e,4a-Dimethyladamantane in Oil-Source Correlation

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1e,4a-Dimethyladamantane

CAS No.: 24145-88-8

Cat. No.: B13898851

[Get Quote](#)

Executive Summary

In high-maturity petroleum systems (condensates, light oils) where traditional biomarkers like steranes and terpanes are thermally cracked and depleted, diamondoids serve as the "Last Resort" molecular fossils. Among these, **1e,4a-Dimethyladamantane** (1e,4a-DMA)—the cis-isomer of 1,4-dimethyladamantane—plays a critical role.

This guide details the physicochemical basis, detection protocol, and interpretative logic for using 1e,4a-DMA to correlate oils to their source rocks and assess thermal maturity.

Scientific Foundation

The Molecule: 1e,4a-Dimethyladamantane[1]

- IUPAC Name: cis-1,4-Dimethyladamantane[1][2][3]
- Structure: A rigid, diamond-like cage structure (tricyclo[3.3.1.1^{3,7}]decane) with methyl substituents at the bridgehead (C1) and bridge (C4) positions.

- Stereochemistry: The "1e,4a" notation refers to the relative orientation of the methyl groups. In the adamantane cage, the C1 bridgehead position is fixed, while the C4 bridge position allows for two stereoisomers:
 - 1e,4a (cis): The methyl group at C4 is oriented cis to the methyl at C1.
 - 1e,4e (trans): The methyl group at C4 is oriented trans to the methyl at C1.

Geochemical Significance

Diamondoids are thermodynamically stable. As oil maturation progresses (increasing temperature and pressure), less stable isomers rearrange into more stable ones, or unstable non-diamondoids crack while diamondoids persist.

- Source Correlation: The absolute concentration and distribution fingerprint of dimethyladamantane (DMA) isomers are inherited from the source kerogen type and remain distinct even after heavy cracking.
- Maturity Indicator: The ratio of 1e,4a-DMA (less stable) to 1,3-DMA (more stable) or the cis/trans ratio of 1,4-DMA changes predictably with thermal stress.

Experimental Protocol

Sample Preparation Workflow

Objective: Isolate the saturated hydrocarbon fraction containing diamondoids without evaporative loss of these volatile compounds.

Step-by-Step Methodology:

- Asphaltene Precipitation:
 - Dissolve 100 mg of crude oil in excess n-pentane (40 mL).
 - Allow to stand for 12 hours at 4°C.
 - Filter to remove asphaltenes.
- Fractionation (LC Separation):

- Use a silica gel/alumina column.
- Elute Saturates with n-pentane (Caution: Diamondoids are volatile; avoid rotary evaporation to dryness).
- Concentrate the fraction carefully using a gentle nitrogen stream to ~1 mL.
- Note: For low-concentration samples (condensates), no further concentration may be needed.
- Internal Standard Spiking:
 - Add Adamantane-d16 or Cholanone as an internal standard for quantification.

GC-MS Instrumentation & Conditions

Instrument: Agilent 7890B GC / 5977B MSD (or equivalent).

Parameter	Setting
Column	DB-5MS or HP-5MS (30m x 0.25mm x 0.25µm)
Carrier Gas	Helium @ 1.0 mL/min (Constant Flow)
Inlet	Split/Splitless (Split 10:1 for oils; Splitless for extracts) @ 280°C
Oven Program	40°C (hold 2 min) → 4°C/min → 300°C (hold 10 min)
Transfer Line	300°C
Ion Source	230°C (EI mode, 70 eV)
Acquisition	SIM Mode (Selected Ion Monitoring)

Target Ions (SIM Group for Dimethyladamantanes):

- Quantifier Ion: m/z 163 (Base peak, M-15 loss of methyl)
- Qualifier Ion: m/z 164 (Molecular ion), m/z 149

- Dwell Time: 50 ms per ion

Peak Identification (Elution Order)

On a standard non-polar column (DB-1/DB-5), the elution order for dimethyladamantanes is critical for correctly identifying the 1e,4a isomer.

- 1,3-Dimethyladamantane (1,3-DMA): Elutes first (Most stable, bridgehead-bridgehead).
- **1e,4a-Dimethyladamantane** (cis-1,4-DMA): Elutes second.
- 1e,4e-Dimethyladamantane (trans-1,4-DMA): Elutes third.^{[2][3][4]}
- 1,2-Dimethyladamantane: Elutes last (Least stable, vicinal repulsion).

Visualization: Analytical Workflow



[Click to download full resolution via product page](#)

Caption: Step-by-step workflow for the isolation and identification of **1e,4a-Dimethyladamantane**.

Data Interpretation & Correlation Protocols

Maturity Assessment (Isomerization Indices)

As thermal maturity increases, the concentration of thermodynamically stable isomers increases relative to less stable ones.

- Equation:

^[3]

- Interpretation:

- Low Maturity: High relative abundance of 1e,4a-DMA (cis-1,4) and 1,2-DMA.^{[5][2][3]}

- High Maturity: Dominance of 1,3-DMA.[3]
- Specific 1,4-Ratio: The ratio of 1e,4a (cis) / trans-1,4 can also serve as a subtle maturity indicator, as the equilibrium shifts with temperature.

Oil-Source Correlation (Fingerprinting)

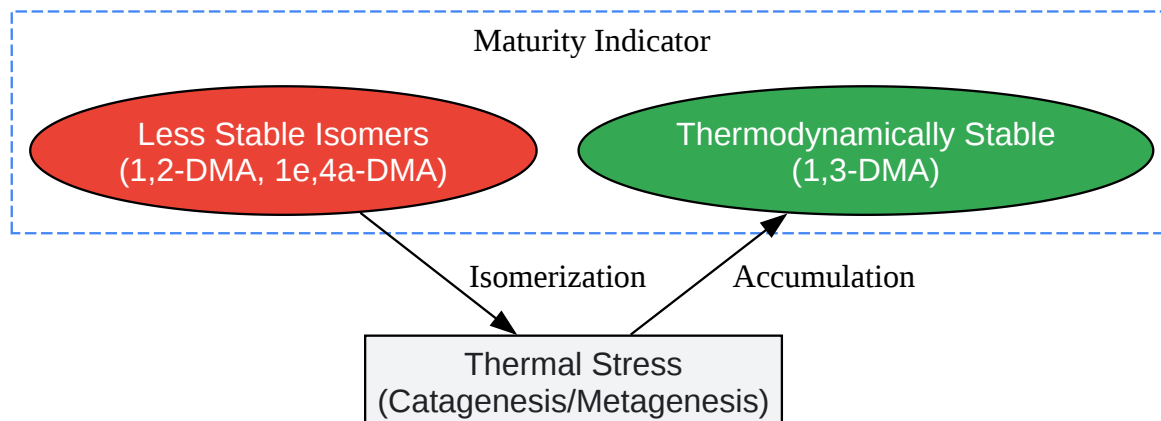
When correlating condensates (where steranes are absent) to source rocks:

- Calculate the DMA Distribution: Normalize the peak areas of 1,3-DMA, 1e,4a-DMA, and trans-1,4-DMA to 100%.
- Star Plot Comparison: Plot these normalized values on a radar chart.
- Logic:
 - Oils derived from the same source facies (e.g., marine carbonate vs. lacustrine shale) will exhibit identical DMA distribution patterns, even if their absolute concentrations differ due to cracking.
 - 1e,4a-DMA Anomaly: An unusually high or low abundance of the 1e,4a isomer relative to the trans isomer often indicates specific catalytic clay interactions in the source rock, serving as a unique "genetic marker."

Extent of Cracking

- Concentration Method: Measure the absolute concentration of 1e,4a-DMA (ppm).
- Trend: In the "oil window," concentration is low. In the "condensate/gas window," concentration spikes significantly because diamondoids survive while other hydrocarbons crack into gas.
- Threshold: >100 ppm total diamondoids often suggests high thermal stress or cracked oil.

Visualization: Isomer Stability Logic



[Click to download full resolution via product page](#)

Caption: Thermodynamic drive converting 1e,4a-DMA to 1,3-DMA during thermal maturation.

References

- NIST Mass Spectrometry Data Center. (2023). 1,4-Dimethyladamantane, cis (**1e,4a-dimethyladamantane**) Spectra and Properties. National Institute of Standards and Technology. [\[Link\]](#)
- Dahl, J. E., et al. (1999). Diamondoid hydrocarbons as indicators of natural oil cracking. *Nature*, 399, 54–57. [\[Link\]](#)
- Wang, Z., & Stout, S. A. (2007). *Oil Spill Environmental Forensics: Fingerprinting and Source Identification*. Academic Press. (Chapter on Diamondoid Indices).
- Stout, S. A., & Douglas, G. S. (2004).
- ChemSrc. (2025).[\[6\]](#) **1e,4a-Dimethyladamantane** Physicochemical Properties. [\[Link\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 1,4-dimethyladamantane, cis [webbook.nist.gov]
- 2. oera.ca [oera.ca]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. 1,4-Dimethyladamantane, # 1 - Chemical & Physical Properties by Cheméo [chemeo.com]
- 6. Geochemical characteristics and oil–source rock correlation in the Paleogene source rocks of the Qinnan Sag, Bohai Bay basin - PMC [pmc.ncbi.nlm.nih.gov]
- 7. 1e,4a-Dimethyladamantane | CAS#:24145-88-8 | Chemsrce [chemsrc.com]
- 8. 3-Methyldiadamantane (CAS 28375-86-2) - Chemical & Physical Properties by Cheméo [chemeo.com]
- To cite this document: BenchChem. [Application Note: 1e,4a-Dimethyladamantane in Oil-Source Correlation]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13898851/docs#application-note-1e-4a-dimethyladamantane-in-oil-source-correlation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check